

3-Diethylamino-1-propanol molecular weight and formula

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Compound of Interest

Compound Name: 3-Diethylamino-1-propanol

Cat. No.: B1329568

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An In-depth Technical Guide on **3-Diethylamino-1-propanol**: Molecular Characteristics

This technical guide provides essential information regarding the molecular weight and chemical formula of **3-Diethylamino-1-propanol**, a compound of interest for researchers, scientists, and professionals in drug development.

Physicochemical Data

The fundamental molecular properties of **3-Diethylamino-1-propanol** are summarized below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₁₇ NO	[1][2][3]
Linear Formula	(C ₂ H ₅) ₂ N(CH ₂) ₃ OH	[4]
Molecular Weight	131.22 g/mol	[2][3][4]
CAS Number	622-93-5	[1][4]

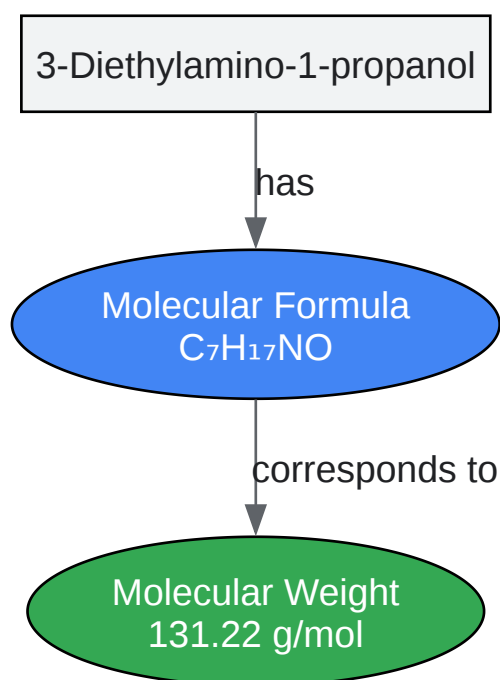
Experimental Protocols

This document focuses on the fundamental molecular characteristics of **3-Diethylamino-1-propanol**. Detailed experimental protocols for specific applications, such as synthesis or use in

signaling pathway studies, are beyond the scope of this guide and would be found in relevant published research literature.

Logical Relationship of Molecular Identifiers

The following diagram illustrates the relationship between the common name of the compound and its primary molecular identifiers.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

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